

Isothiazole-4-carboxylic Acid: A Comprehensive Health and Safety Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Isothiazole-4-carboxylic acid*

Cat. No.: *B1314003*

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

This document provides a detailed overview of the health and safety considerations for **Isothiazole-4-carboxylic acid** (CAS No. 822-82-2). As a heterocyclic building block in medicinal chemistry and materials science, a thorough understanding of its hazard profile is essential for ensuring laboratory safety and regulatory compliance. This guide synthesizes data from safety data sheets (SDS) of the parent compound and its close derivatives to provide a comprehensive risk assessment and actionable safety protocols.

Section 1: Chemical Identity and Properties

Isothiazole-4-carboxylic acid is a solid organic compound. While specific physical and chemical properties for the parent compound are not extensively documented in all safety data sheets, data for related structures allows for a robust safety assessment.

- Chemical Name: **Isothiazole-4-carboxylic acid**
- CAS Number: 822-82-2[1][2]
- Molecular Formula: C₄H₃NO₂S[1][2]
- Molecular Weight: 129.14 g/mol [1][2]
- Appearance: Typically a solid, may be light brown in color for derivatives.[3]

Section 2: Hazard Identification and GHS Classification

Isothiazole-4-carboxylic acid and its structural analogs are classified as hazardous. The primary hazards are associated with their irritant properties. The Globally Harmonized System (GHS) classifications found across various safety data sheets for this chemical class serve as the basis for the following warnings.

Table 1: GHS Hazard Summary for Isothiazole Carboxylic Acids

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[4][5][6][7][8]	GHS07	Warning
Serious Eye Damage/Eye Irritation (Category 2/2A)	H319: Causes serious eye irritation.[2][4][5][6][7][8]	GHS07	Warning
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.[2][4][5][9]	GHS07	Warning
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.[2][10]	GHS07	Warning

The causality for these classifications stems from the acidic nature of the carboxylic acid group and the reactive isothiazole ring, which can interact with biological macromolecules, leading to irritation and potential toxicity upon contact.

Section 3: Toxicological Profile

The toxicological properties have not been exhaustively investigated for the parent compound. However, based on data from derivatives and related isothiazolone compounds, the following effects are anticipated:

- **Skin Irritation:** Direct contact is likely to cause redness, itching, and irritation.[4][5][6][7] The H315 classification is common for this chemical family.
- **Eye Irritation:** The compound is a serious eye irritant, capable of causing significant discomfort, redness, and potential damage if not promptly flushed.[3][4][5][6]
- **Respiratory Irritation:** Inhalation of dusts may irritate the respiratory system, leading to coughing and discomfort.[3][5][9] This is a primary concern when handling the powdered form.
- **Ingestion:** The compound may be harmful if swallowed, potentially causing gastrointestinal irritation.[6][10]
- **Sensitization:** Some thiazole derivatives are known to be skin sensitizers, meaning repeated exposure could lead to an allergic skin reaction in susceptible individuals.[11][12]

Section 4: Exposure Controls & Personal Protection

A multi-layered approach, grounded in the hierarchy of controls, is necessary to mitigate the risks associated with handling **Isothiazole-4-carboxylic acid**.

Engineering Controls

The primary engineering control is to minimize airborne concentrations of the dust.

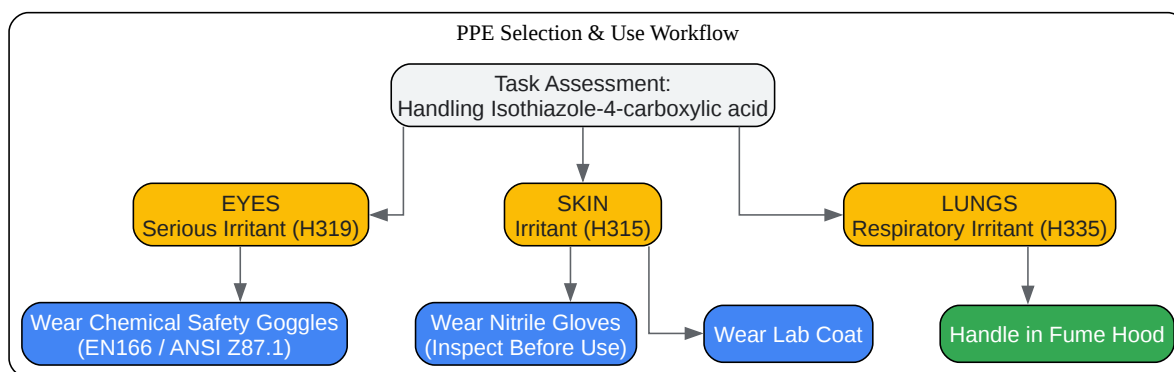
- **Ventilation:** Always handle this compound in a well-ventilated area.[5][13][14] For weighing and transferring solids, a certified chemical fume hood is mandatory to control exposure.
- **Safety Stations:** Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the final barrier between the researcher and the chemical.

- **Eye and Face Protection:** Wear chemical safety goggles or glasses that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[3][4]

- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves (e.g., nitrile) to prevent skin contact.[3]
Always inspect gloves before use and use proper removal technique to avoid contaminating skin.[11]
 - Clothing: A lab coat or other protective clothing is required to prevent skin exposure.[3]
- Respiratory Protection: If engineering controls are insufficient or during large-scale operations where dust generation is unavoidable, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3][4]



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) selection based on GHS hazards.

Section 5: Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical for safety.

Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are functional and all required PPE is donned correctly.
- Dispensing: Conduct all weighing and transfers of the solid material within a chemical fume hood to contain dust. Avoid actions that generate dust.
- Contact Avoidance: Do not allow the material to contact skin, eyes, or clothing.[\[11\]](#) Avoid breathing dust, vapor, mist, or gas.[\[3\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling and before eating, drinking, or smoking.[\[5\]](#)[\[14\]](#) Contaminated clothing should be removed and washed before reuse.[\[5\]](#)

Storage Protocol

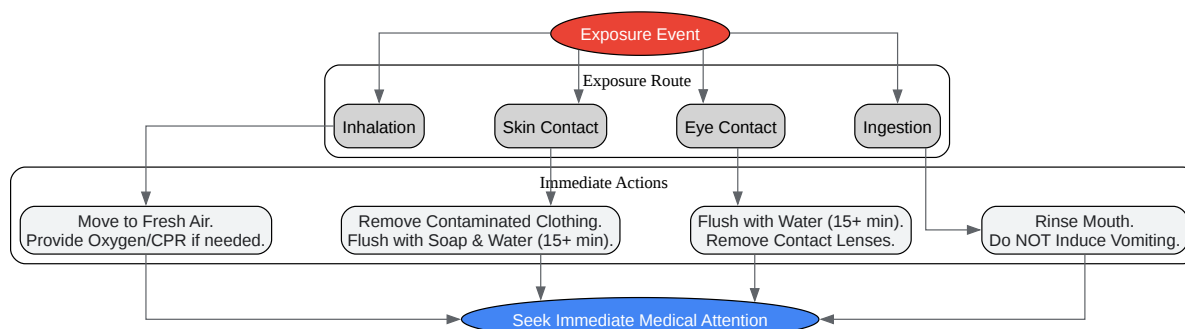
- Container: Store in a tightly closed container to prevent moisture ingress and contamination.[\[3\]](#)[\[5\]](#)
- Location: Keep in a cool, dry, and well-ventilated place.[\[3\]](#)[\[11\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[11\]](#)

Section 6: Emergency and First-Aid Procedures

Immediate and appropriate action is vital in the event of an exposure.

- Inhalation: Remove the individual from the exposure area to fresh air immediately.[\[3\]](#)[\[5\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[\[3\]](#)[\[5\]](#)[\[14\]](#) If skin irritation persists, seek medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)[\[5\]](#) Remove contact lenses if present and easy to do.[\[5\]](#) Seek immediate medical attention.[\[3\]](#)

- Ingestion: Do NOT induce vomiting.[6] Clean the mouth with water.[6] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]



[Click to download full resolution via product page](#)

Caption: Flowchart for first-aid response to chemical exposure.

Section 7: Accidental Release and Disposal

Accidental Release Measures

In the event of a spill, use proper personal protective equipment as outlined in Section 4.

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Vacuum or carefully sweep up the material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[3]
- Do not let the product enter drains or waterways.[5][13]

Disposal Considerations

Waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it with household garbage or allow it to reach the sewage system. The user should assign waste codes based on the specific application for which the product was used.[12]

Section 8: Environmental Hazards

While detailed ecotoxicity data for **Isothiazole-4-carboxylic acid** is limited, the broader class of isothiazolone biocides is known to be toxic to aquatic organisms.[15] However, they are also known to biodegrade rapidly in the environment, with degradation products being significantly less toxic than the parent compounds.[15] Therefore, releases into the environment should be strictly avoided.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. Isothiazole-4-carboxylic acid | 822-82-2 | FI140769 [biosynth.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.fi [fishersci.fi]
- 5. aksci.com [aksci.com]
- 6. fishersci.com [fishersci.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. Thiazole-4-carboxylic Acid | 3973-08-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. 2-Aminothiazole-4-carboxylic acid | C4H4N2O2S | CID 1501882 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 11. fishersci.co.uk [fishersci.co.uk]
- 12. fishersci.fr [fishersci.fr]
- 13. enamine.enamine.net [enamine.enamine.net]
- 14. fishersci.com [fishersci.com]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Isothiazole-4-carboxylic Acid: A Comprehensive Health and Safety Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314003#isothiazole-4-carboxylic-acid-health-and-safety-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com